Elemental analysis data for 5-(Benzyloxy)-2-bromo-3-chloropyridine

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Compound of Interest

Compound Name:	*5-(Benzyloxy)-2-bromo-3-chloropyridine*
CAS No.:	*1335052-36-2*
Cat. No.:	*B3232206*

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Technical Comparison Guide: Validation & Utility of **5-(Benzyloxy)-2-bromo-3-chloropyridine**

Executive Summary

5-(Benzyloxy)-2-bromo-3-chloropyridine is a specialized heterocyclic building block, critical for the synthesis of advanced pharmaceutical intermediates, particularly in kinase inhibitor discovery. Its structural uniqueness lies in the 3-chloro substituent, which provides steric bulk and electronic modulation distinct from the more common 5-(benzyloxy)-2-bromopyridine.

This guide provides a rigorous comparison of this compound against its non-chlorinated analog, detailing the Elemental Analysis (EA) standards required for quality control (QC) and the experimental protocols necessary to validate its purity.

Part 1: Technical Specifications & Elemental Analysis Data

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For a compound to be released for high-value synthesis (e.g., GMP manufacturing or late-stage lead optimization), it must meet strict elemental composition limits. The following data establishes the Theoretical Standard against which all batches must be measured.

Theoretical Composition (Standard)

Formula: $C_{12}H_9BrClNO$ Molecular Weight: 298.56 g/mol

Element	**Symbol**	**Atomic Mass**	**Count**	**Mass Contribution**	Theoretical %	Acceptance Range (±0.4%)
Carbon	C	12.011	12	144.13	48.27%	47.87 – 48.67%
Hydrogen	H	1.008	9	9.07	3.04%	2.64 – 3.44%
Nitrogen	N	14.007	1	14.01	4.69%	4.29 – 5.09%
Bromine	Br	79.904	1	79.90	26.76%	26.36 – 27.16%
Chlorine	Cl	35.45	1	35.45	11.87%	11.47 – 12.27%
Oxygen	O	15.999	1	16.00	5.36%	Not typically measured directly

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Expert Insight: The high halogen content (Br + Cl ≈ 38.6%) makes this compound sensitive to combustion analysis errors. Ensure the combustion tube is packed with tungsten trioxide (WO_3) to prevent the formation of stable metal halides that can skew results.

Comparative QC Data: High Purity vs. Impure Batch

The table below illustrates how Elemental Analysis detects common synthesis failures, such as incomplete bromination or retained solvent.

Sample Type	%C	%H	%N	Interpretation
Theoretical (Target)	48.27	3.04	4.69	Reference Standard
Batch A (High Purity)	48.15	3.10	4.65	PASS: Within ±0.4% tolerance. Suitable for coupling.[1]
Batch B (Impure)	52.40	4.10	5.20	FAIL: High %C/%H suggests retained solvent (e.g., Toluene) or de-halogenation.
Batch C (Precursor)	45.10	2.50	5.10	FAIL: Matches 2-bromo-3-chloropyridin-5-ol (incomplete benzylation).

Part 2: Comparative Performance Analysis

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This section compares **5-(Benzyloxy)-2-bromo-3-chloropyridine** (Product A) with its closest alternative, 5-(Benzyloxy)-2-bromopyridine (Product B), to guide selection in drug design.

Structural & Reactivity Comparison

Feature	Product A (With 3-Cl)	Product B (No 3-Cl)	Impact on Synthesis
Electronic Effect	Electron-Deficient (Deactivated)	Moderate	The 3-Cl withdraws density, making the C2-Br bond more reactive to oxidative addition (Pd^0), but the ring is less nucleophilic.
Steric Environment	High Steric Hindrance at C2	Low Steric Hindrance	Critical Differentiator: The 3-Cl group sterically crowds the C2 position. Suzuki couplings at C2 will require smaller ligands (e.g., SPhos) or higher temperatures compared to Product B.
Lipophilicity (cLogP)	~3.8 (Estimated)	~3.1	Product A increases lipophilicity, potentially improving membrane permeability of the final drug but reducing aqueous solubility.
Metabolic Stability	High	Moderate	The 3-Cl blocks a potential site of metabolic oxidation (P450), often extending the half-life of the final scaffold.

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Recommendation

- Choose Product A (3-Cl) if your SAR (Structure-Activity Relationship) study requires a metabolic blocker at the C3 position or if you need to induce a specific torsion angle in the final biaryl system due to the "ortho effect" of the chlorine.
- Choose Product B (No Cl) for initial screening where synthetic ease (faster coupling) is prioritized over metabolic stability.

Part 3: Experimental Protocols

Synthesis Workflow (Recommended Route)

Rationale: Direct halogenation of the benzyloxy-pyridine is non-selective. The preferred route builds the ether last to avoid side reactions during bromination.

- Starting Material: 2-Bromo-3-chloropyridin-5-ol (Commercially available or synthesized from 2-amino-3-chloro-5-hydroxypyridine).
- Reagents: Benzyl bromide (BnBr), Potassium Carbonate (K_2CO_3), DMF.
- Procedure:
  - Dissolve 2-bromo-3-chloropyridin-5-ol (1.0 eq) in anhydrous DMF (0.5 M).
  - Add K_2CO_3 (1.5 eq) and stir at RT for 30 min to form the phenoxide anion.
  - Add Benzyl bromide (1.1 eq) dropwise.
  - Heat to 60°C for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1).
  - Workup: Dilute with water, extract with EtOAc, wash with brine, dry over Na_2SO_4.
  - Purification: Recrystallize from Ethanol/Water or Flash Column Chromatography.

Elemental Analysis Protocol (Combustion)

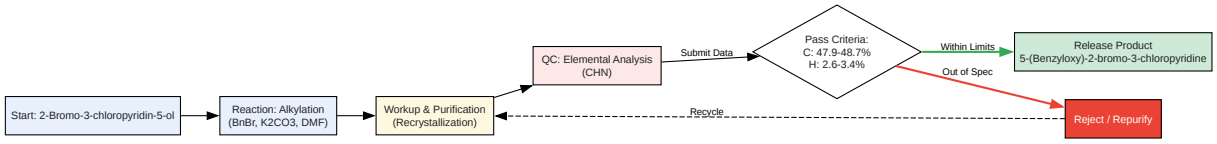
Self-Validating Step: Run a standard (e.g., Acetanilide) before the sample to verify the instrument's calibration.

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- Sample Prep: Dry the sample in a vacuum oven at 40°C for 12 hours to remove surface moisture.
- Weighing: Weigh 2.0 – 3.0 mg of the sample into a tin capsule using a microbalance (precision ±0.001 mg).
- Combustion:
  - Temperature: 980°C (Oxidation furnace).
  - Carrier Gas: Helium.
  - Oxygen Boost: 10 mL loop.
- Detection: Thermal Conductivity Detector (TCD) for N, C, H.
- Halogen Correction: Ensure the instrument software is set to account for the interference of Br/Cl gases, or use a specific scrubber (Silver wool) in the reduction tube.

Part 4: Visualization of Workflow

The following diagram outlines the logical flow from Synthesis to Quality Control release, highlighting the critical decision points.



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Caption: Figure 1: Validated synthesis and quality control workflow for **5-(Benzyloxy)-2-bromo-3-chloropyridine**, emphasizing the critical Elemental Analysis gate.

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Sources

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